

C.I. Direct Violet 66 CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C.I. Direct violet 66

Cat. No.: B14781839

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In-Depth Technical Guide: C.I. Direct Violet 66

This technical guide provides a detailed overview of the physicochemical properties of **C.I. Direct Violet 66**, a disazo dye used in various industrial and research applications. The information is tailored for researchers, scientists, and professionals in drug development who may utilize this compound in their work.

Physicochemical Properties

The fundamental properties of **C.I. Direct Violet 66** are summarized in the table below, providing a clear reference for its chemical identity and characteristics.

Property	Value	Reference
CAS Registry Number	6798-03-4	[1][2][3][4][5][6][7][8][9][10]
C.I. Number	29120	[1][2][4][9]
Molecular Formula	C ₃₂ H ₂₃ N ₇ Na ₂ O ₁₄ S ₄	[1][2][6][9]
Molecular Weight	903.81 g/mol	[1][2][6][9]
Chemical Class	Double Azo Class	[1][4]
Physical Appearance	Purple Powder	[2][4][9]
Solubility	Soluble in water	[1][4]

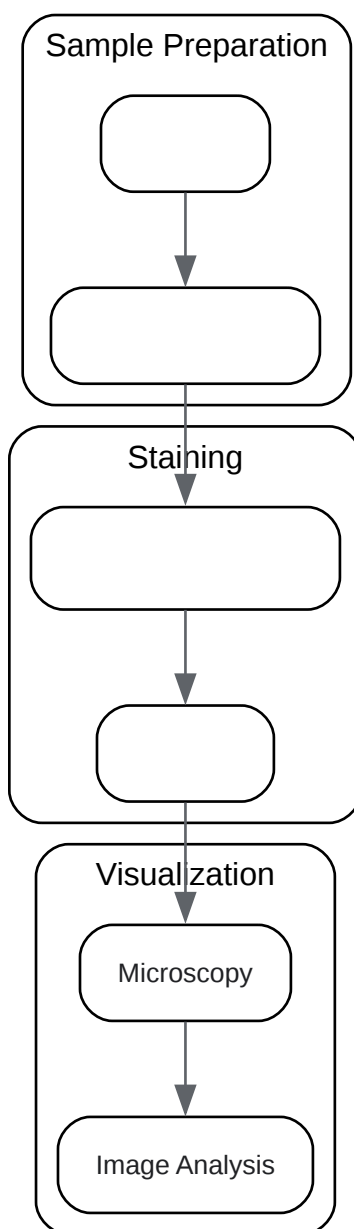
Note: Some sources report a molecular formula of $C_{32}H_{19}Cu_2N_7NaO_{14}S_4^-$ and a corresponding molecular weight of 1003.86 g/mol , which includes a copper complex.[3][5]

Applications and Usage

C.I. Direct Violet 66 is primarily utilized as a dye for cellulose fibers, rayon, viscose, leather, and paper pulp.[10] It is also used in the manufacturing of water-based inks.[10] While its application in biological research is mentioned as a possibility for observing and analyzing cell structures, specific experimental protocols or its involvement in defined signaling pathways are not well-documented in publicly available literature.[3][5]

Experimental Workflow: General Staining Protocol

While specific experimental protocols for **C.I. Direct Violet 66** are not readily available, a generalized workflow for its use as a biological stain can be conceptualized. The following diagram illustrates a typical staining procedure that could be adapted for this dye in a research setting.



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A generalized workflow for biological staining.

Detailed Methodologies

As specific experimental protocols involving **C.I. Direct Violet 66** in a research context are not available in the reviewed literature, a detailed methodology cannot be provided. The general workflow presented above serves as a foundational guide that would require optimization and validation for any specific research application. This would involve determining optimal dye

concentration, incubation time, and appropriate washing buffers to achieve desired staining patterns and minimize background signal.

Signaling Pathways

There is no information available in the public domain that describes the involvement of **C.I. Direct Violet 66** in any biological signaling pathways. Its primary characterization is that of a synthetic dye for industrial purposes.

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- To cite this document: BenchChem. [C.I. Direct Violet 66 CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14781839#c-i-direct-violet-66-cas-number-and-molecular-weight\]](https://www.benchchem.com/product/b14781839#c-i-direct-violet-66-cas-number-and-molecular-weight)

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